

An In-depth Technical Guide to C14 Polyacetylene Compounds

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Compound of Interest

Compound Name: C14-A1

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Introduction

C14 polyacetylenes are a class of naturally occurring bioactive lipids characterized by a 14-carbon backbone containing multiple carbon-carbon triple bonds, often in conjugation with double bonds. These compounds are predominantly found in plants belonging to the Apiaceae, Araliaceae, and Asteraceae families. Historically, polyacetylenes have been investigated for their diverse pharmacological activities, including cytotoxic, anti-inflammatory, antimicrobial, and neuroprotective effects. The unique structural features of C14 polyacetylenes, particularly the arrangement of their unsaturated bonds, are crucial for their biological activity. This guide provides a comprehensive overview of the core aspects of C14 polyacetylene compounds, including their sources, biological activities, mechanisms of action, and detailed experimental protocols for their study.

Chemical Structures and Natural Sources

C14 polyacetylenes exhibit significant structural diversity, with variations in the number and position of triple and double bonds, as well as the presence of functional groups such as hydroxyls, epoxides, and pyrones. Notable examples include echinophorins from *Echinophora platyloba* and coreosides from *Coreopsis tinctoria*.

Table 1: Prominent C14 Polyacetylene Compounds and Their Natural Sources

Compound Name	Chemical Structure	Natural Source(s)
Echinophorin A	C14H12O3	Echinophora platyloba
Echinophorin B	C14H14O3	Echinophora platyloba
Echinophorin D	C14H10O3	Echinophora platyloba
Coreoside E	C20H28O6	Coreopsis tinctoria
Capillin	C12H8O	Artemisia monosperma
Lobetylol	C14H20O3	Codonopsis lanceolata
Lobetylolin	C20H30O8	Codonopsis lanceolata

Biological Activities and Quantitative Data

C14 polyacetylenes have demonstrated a range of biological activities, with significant potential for therapeutic applications. The following tables summarize the available quantitative data for some of the key bioactivities.

Anti-inflammatory and Analgesic Activity

The anti-inflammatory and analgesic properties of certain C14 polyacetylenes are mediated, at least in part, through the modulation of the TRPA1 ion channel.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 2: Modulation of TRPA1 Channel by Echinophorins[\[2\]](#)

Compound	Efficacy (% of AITC response)	Potency (EC50, μ M)
Echinophorin A	81.0 \pm 3.3	20.3 \pm 3.2
Echinophorin B	82.0 \pm 2.8	25.0 \pm 3.0
Echinophorin D	51.7 \pm 1.3	30.9 \pm 2.8
AITC (Allyl isothiocyanate) was used as a positive control.		

Cytotoxic Activity

Several C14 polyacetylenes have shown potent cytotoxic effects against various cancer cell lines, suggesting their potential as anticancer agents.

Table 3: Cytotoxicity of C14 Polyacetylene Compounds

Compound/Mixture	Cell Line	Activity (IC50)	Reference
Capillin	MIA PaCa-2 (Pancreatic)	< 10 μ M	[5]
H729 (Colon)	< 10 μ M	[5]	
HEp-2 (Laryngeal)	< 10 μ M	[5]	
A549 (Lung)	< 10 μ M	[5]	
CLP (C14 Polyacetylene-rich fraction)	A549 (Lung)	8.6 μ g/mL (72h)	[6]
CLP is a polyacetylene-rich fraction from Codonopsis lanceolata containing lobetyol and lobetyolin.			

Antimicrobial Activity

Certain C14 polyacetylene glycosides have demonstrated significant antimicrobial activity.

Table 4: Antimicrobial Activity of Coreoside E[7]

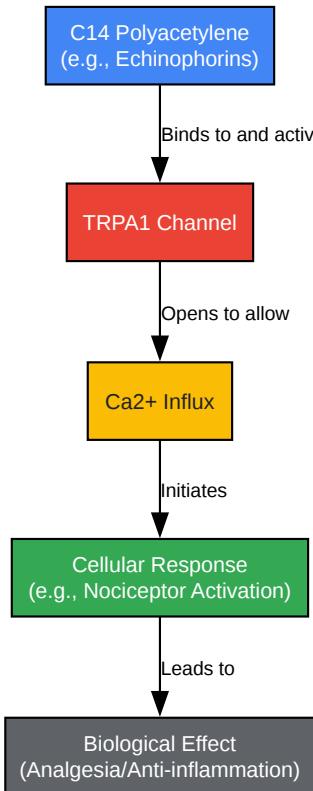
Microorganism	Activity (MIC, μ M)
Staphylococcus aureus	27 \pm 0.27
Bacillus anthracis	18 \pm 0.40

Mechanisms of Action and Signaling Pathways

The biological effects of C14 polyacetylenes are exerted through various molecular mechanisms, with the modulation of specific signaling pathways being a key aspect.

TRPA1 Channel Modulation

Echinophorins A, B, and D have been identified as modulators of the Transient Receptor Potential Ankryin 1 (TRPA1) channel, a non-selective cation channel involved in pain, inflammation, and respiratory processes.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Activation of TRPA1 by these compounds leads to an influx of Ca^{2+} , which can trigger downstream signaling events contributing to their analgesic and anti-inflammatory effects. The arrangement of two triple bonds and one double bond in the C14 backbone is considered vital for this activity.[\[1\]](#)[\[3\]](#)



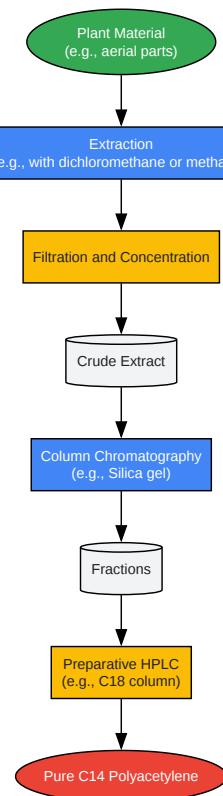
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Figure 1: Activation of the TRPA1 channel by C14 polyacetylenes.

NF-κB Signaling Pathway

Polyacetylenes, in general, have been shown to exert anti-inflammatory effects by inhibiting the NF-κB signaling pathway.^[8] This pathway is a central regulator of inflammation, controlling the expression of pro-inflammatory genes. While direct evidence for C14 polyacetylenes is still emerging, it is plausible that they share this mechanism. Inhibition of NF-κB activation would lead to a downstream reduction in the production of inflammatory mediators.





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